

Comprehensive Technical Guide on (S)-1-Morpholinopropan-2-amine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-1-Morpholinopropan-2-amine
hydrochloride

Cat. No.: B12847463

[Get Quote](#)

Executive Summary

(S)-1-Morpholinopropan-2-amine hydrochloride (CAS: 878279-07-3) is a highly versatile chiral building block extensively utilized in modern medicinal chemistry[1][2]. Featuring a morpholine ring coupled to a chiral propanamine backbone, this compound is instrumental in synthesizing selective receptor antagonists, most notably targeting P2X3 and P2X2/3 receptors for neuropathic pain and chronic cough indications[3][4]. This whitepaper provides a rigorous examination of its chemical properties, a self-validating synthetic protocol, and analytical standards for pharmaceutical scale-up.

Chemical Identity and Physicochemical Properties

Accurate nomenclature and property tracking are critical for regulatory compliance and synthetic planning. While the CAS registry number 878279-07-3 technically designates the free base, commercial vendors universally apply it to the hydrochloride salt form due to its enhanced stability and handling characteristics[5][6].

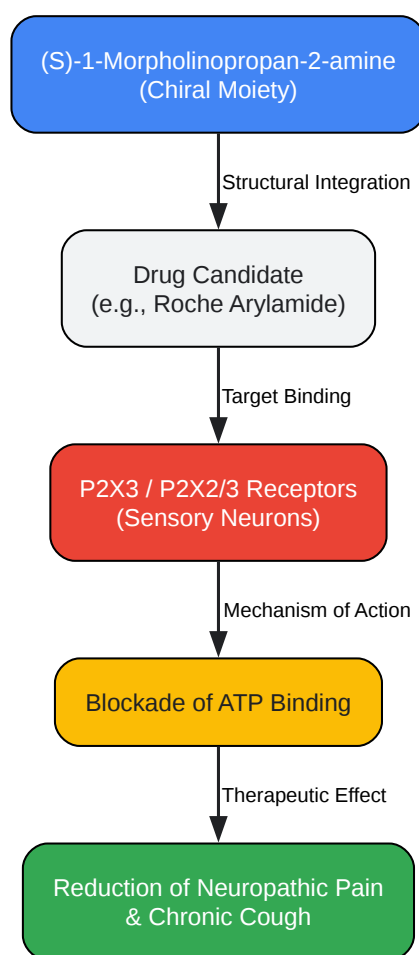
Table 1: Chemical Identity and Quantitative Properties

Parameter	Specification / Value
Primary Name	(S)-1-Morpholinopropan-2-amine hydrochloride
CAS Registry Number	878279-07-3 (Commercially applied to HCl Salt) [1]
Molecular Formula	C ₇ H ₁₆ N ₂ O • HCl
Molecular Weight	180.68 g/mol (Monohydrochloride) [2]
Synonyms	(S)-1-morpholin-4-ylpropan-2-amine hydrochloride; (S)-4-(2-Aminopropyl)morpholine HCl [5]
Stereochemistry	(S)-configuration at C2
Appearance	White to off-white crystalline powder

Structural Significance in Drug Discovery

The incorporation of the (S)-1-morpholinopropan-2-amine moiety into drug scaffolds serves two primary mechanistic purposes:

- Solubility and Pharmacokinetics:** The morpholine ring acts as a weak base, improving aqueous solubility and modulating the lipophilicity (LogP) of the parent drug, which is crucial for oral bioavailability.
- Stereospecific Target Engagement:** The (S)-chiral center precisely orients the molecule within the binding pocket of target proteins. For instance, in the development of triazole-substituted arylamides by Roche (US Patent 20090170874A1), this specific enantiomer is critical for the potent antagonism of P2X3 and P2X2/3 receptors, effectively blocking ATP binding in sensory neurons[\[3\]](#)[\[7\]](#).



[Click to download full resolution via product page](#)

Role of (S)-1-Morpholinopropan-2-amine in P2X3 receptor antagonist drug development.

Experimental Workflow: Synthesis and Validation

As a Senior Application Scientist, I emphasize that the synthesis of 1,2-diamines or aminoethers from amino alcohols is fraught with the risk of aziridine intermediate formation. If the primary amine is not adequately protected, intramolecular cyclization can occur, leading to racemization or regiochemical scrambling. The following protocol employs a robust Boc-protection strategy to ensure >99% enantiomeric excess (ee).

Step-by-Step Synthetic Protocol

Step 1: O-Mesylation of Boc-L-Alaninol

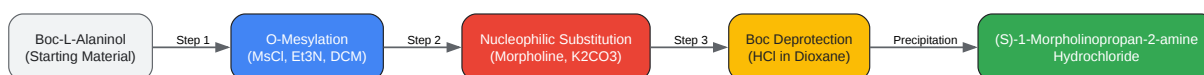
- **Rationale:** Converts the hydroxyl group into a superior leaving group (methanesulfonate) under mild conditions, preserving the integrity of the adjacent chiral center.
- **Procedure:** Dissolve (S)-2-((tert-butoxycarbonyl)amino)propan-1-ol (1.0 eq) in anhydrous dichloromethane (DCM). Add triethylamine (1.5 eq) and cool the mixture to 0°C. Dropwise add methanesulfonyl chloride (1.2 eq). Stir for 2 hours at room temperature.
- **Validation:** Monitor via TLC (Hexane/EtOAc 1:1). Quench with saturated aqueous NaHCO₃, extract with DCM, and concentrate to yield the mesylate intermediate.

Step 2: Nucleophilic Substitution with Morpholine

- **Rationale:** The mesylate is displaced by morpholine. Potassium carbonate acts as an acid scavenger to prevent premature Boc deprotection.
- **Procedure:** Dissolve the mesylate (1.0 eq) in anhydrous acetonitrile. Add morpholine (2.0 eq) and anhydrous K₂CO₃ (1.5 eq). Heat the suspension to 80°C for 12 hours under an inert nitrogen atmosphere.
- **Validation:** Confirm mass via LC-MS ([M+H]⁺ = 245.2 for the Boc-protected intermediate). Filter the inorganic salts, concentrate, and purify via flash chromatography if necessary.

Step 3: Boc Deprotection and Salt Formation

- **Rationale:** Removal of the tert-butoxycarbonyl group using anhydrous acid yields the final hydrochloride salt, which precipitates directly, avoiding complex free-base isolation.
- **Procedure:** Dissolve the intermediate in a minimal amount of diethyl ether. Slowly add 4M HCl in dioxane (3.0 eq) at room temperature. Stir for 4 hours.
- **Validation:** A white precipitate will form. Filter the solid, wash with cold diethyl ether, and dry under vacuum to yield **(S)-1-morpholinopropan-2-amine hydrochloride**.



[Click to download full resolution via product page](#)

Step-by-step synthetic workflow for **(S)-1-Morpholinopropan-2-amine hydrochloride**.

Analytical Characterization and Release Specifications

To ensure trustworthiness and reproducibility in downstream pharmaceutical applications, the isolated compound must adhere to strict analytical release criteria.

Table 2: Analytical Release Specifications

Parameter	Analytical Method	Acceptance Criteria
Purity	HPLC (ELSD or CAD)	$\geq 98.0\%$
Enantiomeric Purity	Chiral HPLC (e.g., Chiralcel OD-H)	$\geq 99.0\%$ ee
Identity (Mass)	LC-MS (ESI+)	$[M+H]^+ = 145.1$ m/z (Free base)
Identity (Structure)	^1H -NMR (D_2O or DMSO-d_6)	Conforms to reference structure
Moisture Content	Karl Fischer Titration	$\leq 1.0\%$

Causality Note: Because the morpholine moiety lacks strong UV chromophores, Evaporative Light Scattering Detection (ELSD) or Charged Aerosol Detection (CAD) is highly recommended over standard UV detection to accurately quantify impurities during HPLC analysis.

Storage, Stability, and Handling

- **Storage Conditions:** Store in a tightly sealed container under an inert atmosphere (Argon or Nitrogen) at 2–8°C.
- **Hygroscopicity:** As a hydrochloride salt, the compound exhibits moderate hygroscopicity. Prolonged exposure to ambient humidity will lead to water absorption, which can alter the effective molecular weight and stoichiometry during sensitive coupling reactions.
- **Handling:** Handle within a fume hood using standard PPE (nitrile gloves, safety goggles).

References

- Title: **(S)-1-Morpholinopropan-2-amine hydrochloride**. CAS: 878279-07-3 Source: CymitQuimica URL:[1](#)
- Title: **(S)-1-Morpholinopropan-2-amine hydrochloride** CAS#: 878279-07-3 Source: ChemicalBook URL:[5](#)
- Title: 878279-07-3 | **(S)-1-Morpholinopropan-2-amine hydrochloride** Source: MolCore URL:[2](#)
- Title: Triazole-substituted arylamides as P2X3 and P2X2/3 antagonists (US20090170874A1) Source: Molaid URL:[3](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. CAS: 878279-07-3 | CymitQuimica \[cymitquimica.com\]](#)
- [2. molcore.com \[molcore.com\]](#)
- [3. 5-azido-4'-methyl-biphenyl-3-carboxylic acid \(2-methoxy-1-methyl-ethyl\)-amide - CAS号 1161872-60-1 - 摩熵化学 \[molaid.com\]](#)
- [4. 5-\(5-isopropyl-\[1,2,3\]triazol-1-yl\)-4'-methyl-biphenyl-3-carboxylic acid \(\(R\)-2-methoxy-1-methyl-ethyl\)-amide - CAS号 1161868-95-6 - 摩熵化学 \[molaid.com\]](#)
- [5. \(S\)-1-Morpholinopropan-2-amine hydrochloride CAS#: 878279-07-3 \[m.chemicalbook.com\]](#)
- [6. \(S\)-1-Morpholinopropan-2-amine hydrochloride CAS#: 878279-07-3 \[m.chemicalbook.com\]](#)
- [7. 4'-methyl-5-\(5-trifluoromethyl-\[1,2,4\]triazol-1-yl\)-biphenyl-3-carboxylic acid \(1-pyrazin-2-yl-ethyl\)-amide - CAS号 1161870-14-9 - 摩熵化学 \[molaid.com\]](#)
- To cite this document: BenchChem. [Comprehensive Technical Guide on (S)-1-Morpholinopropan-2-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12847463/docs#comprehensive-technical-guide-on-s-1-morpholinopropan-2-amine-hydrochloride\]](https://www.benchchem.com/product/b12847463/docs#comprehensive-technical-guide-on-s-1-morpholinopropan-2-amine-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)